

Toxicological Assessment of High-Purity Stevioside: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Stevisalioside A	
Cat. No.:	B127062	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive toxicological assessment of high-purity stevioside, a natural, non-caloric sweetener extracted from the leaves of Stevia rebaudiana. The information presented is intended for researchers, scientists, and drug development professionals, offering a detailed overview of the available safety data, experimental methodologies, and metabolic pathways. All quantitative data is summarized in structured tables for ease of comparison, and key biological processes are visualized using diagrams.

Executive Summary

High-purity stevioside has been extensively studied for its safety as a food additive. The consensus from major regulatory bodies, including the Joint FAO/WHO Expert Committee on Food Additives (JECFA) and the European Food Safety Authority (EFSA), is that steviol glycosides, including stevioside, are not genotoxic, carcinogenic, or associated with any reproductive or developmental toxicity when consumed within the established Acceptable Daily Intake (ADI) of 4 mg/kg body weight per day (expressed as steviol equivalents)[1]. This document synthesizes the key toxicological data that form the basis of these conclusions.

Metabolism and Pharmacokinetics

Upon oral ingestion, stevioside is not readily absorbed in the upper gastrointestinal tract. It passes intact to the colon, where it is hydrolyzed by the gut microbiota into its aglycone, steviol. Steviol is then absorbed and subsequently metabolized in the liver, primarily through

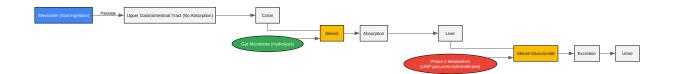


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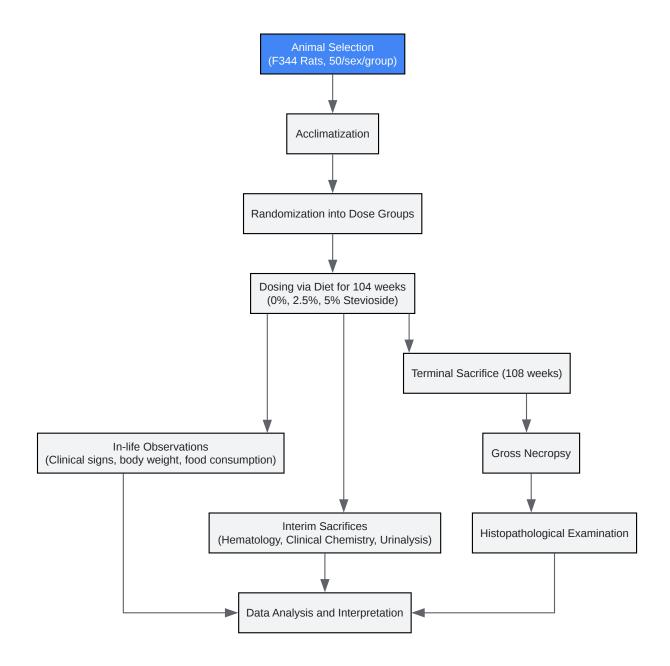
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glucuronidation, to form steviol glucuronide. This water-soluble conjugate is then excreted, mainly in the urine. There is no evidence of accumulation of stevioside or its metabolites in the body[2][3].

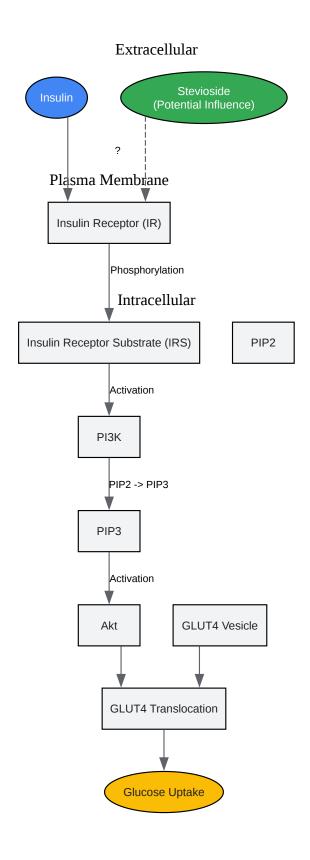












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